

chromium(II) oxalate chemical formula and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromium(II) oxalate

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Chromium(II) Oxalate: A Technical Overview

Chemical Formula: CrC_2O_4

CAS Number: 814-90-4

This technical guide provides a comprehensive overview of **chromium(II) oxalate**, a compound of interest to researchers and chemists. The following sections detail its chemical and physical properties, a standardized synthesis protocol, and its known applications, with a focus on presenting clear, quantitative data and procedural information.

Compound Properties

Chromium(II) oxalate is an inorganic compound that typically appears as a light green crystalline solid.^[1] It is also available in a hydrated form, **chromium(II) oxalate** dihydrate ($\text{CrC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$). A summary of its key properties is presented in Table 1.

| Property | Value | Citation(s) |
|-----------------------|--------------------------|-------------|
| Chemical Formula | CrC_2O_4 | [1] |
| CAS Number | 814-90-4 | [1] |
| Molar Mass | 140.02 g/mol | [1] |
| Appearance | Light green crystals | [1] |
| Density | 2.461 g/cm ³ | [1] |
| Solubility in Water | 126 g/100 mL (at 0 °C) | [1] |
| Solubility in Alcohol | Negligible | [1] |
| Magnetic Moment | 4.65 B.M. | [1] |

Synthesis of Chromium(II) Oxalate Dihydrate

The synthesis of **chromium(II) oxalate** dihydrate ($\text{CrC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$) can be achieved through the reaction of a chromium(II) salt with an oxalate source in an aqueous solution. The following protocol is based on established methods.[1]

Experimental Protocol

Materials:

- Chromium(II) sulfate pentahydrate ($\text{CrSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$)
- Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$)
- Degassed deionized water

Procedure:

- Prepare a degassed aqueous solution containing a mixture of sodium oxalate and oxalic acid.

- In a separate vessel, dissolve chromium(II) sulfate pentahydrate in degassed deionized water.
- Slowly add the chromium(II) sulfate solution to the oxalate solution with constant stirring under an inert atmosphere to prevent oxidation of the chromium(II) ions.
- A light green crystalline precipitate of **chromium(II) oxalate** dihydrate will form.
- Allow the reaction to proceed to completion.
- Collect the precipitate by filtration.
- Wash the product with degassed deionized water to remove any soluble impurities.
- Dry the product under vacuum.

The resulting product can be characterized by methods such as elemental analysis, infrared spectroscopy, thermogravimetric analysis, and powder X-ray diffraction.^[1]

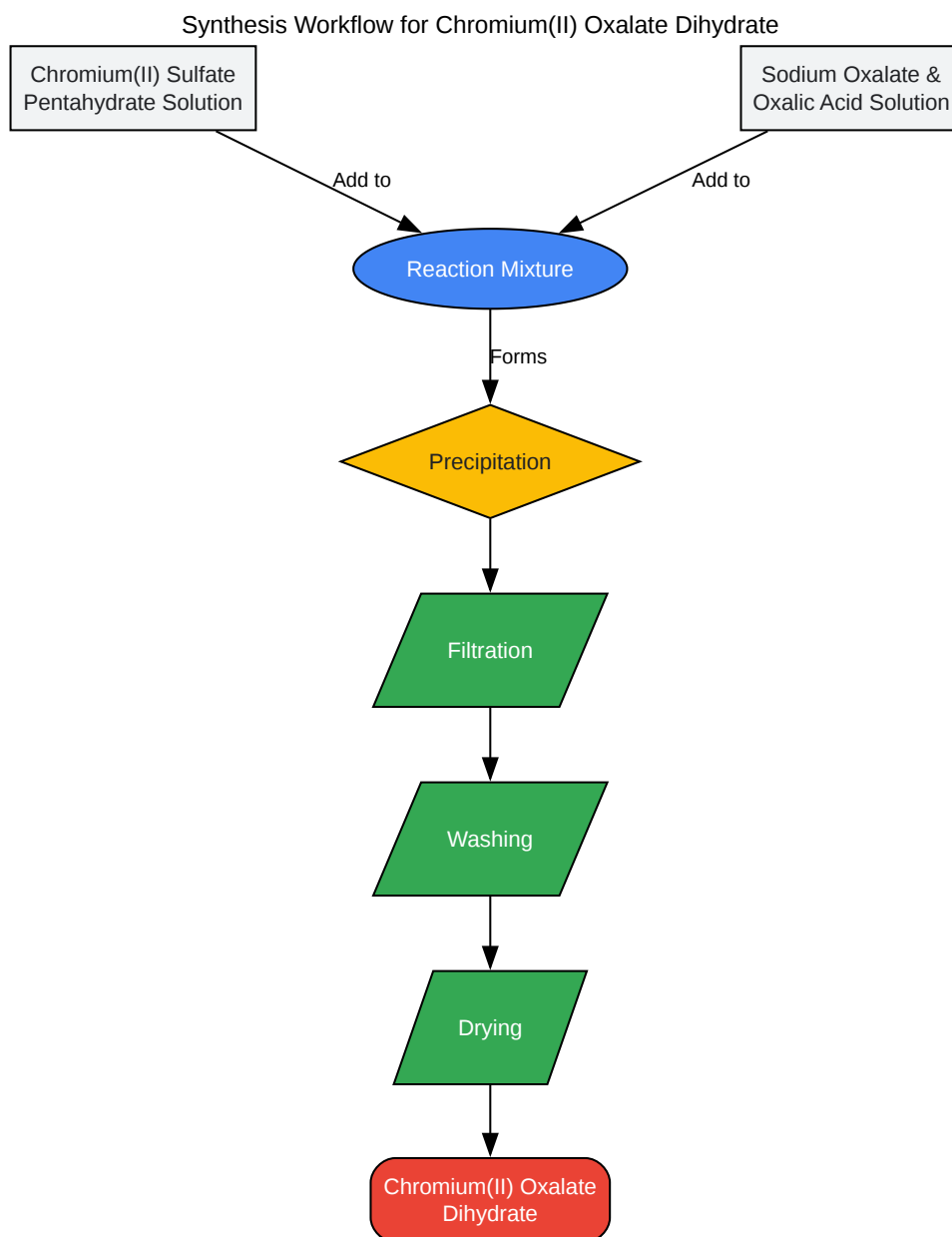
Structural and Chemical Characteristics

Chromium(II) oxalate exhibits a high-spin octahedral coordination geometry, as suggested by its measured magnetic moment of 4.65 B.M.^[1] This is consistent with the structure of other linear polymeric metal(II) oxalates. The dihydrate form loses its water of hydration when heated above 140 °C in an inert atmosphere to yield anhydrous **chromium(II) oxalate**.^[1] Further heating above 320 °C results in decomposition to a mixture of chromium oxides.^[1]

It is important to note that chromium(II) is a powerful reducing agent and can be readily oxidized.

Applications

The primary application of **chromium(II) oxalate** is as a chemical reagent in laboratory settings. Its reducing properties make it useful in specific chemical transformations.



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Caption: Synthesis workflow for **chromium(II) oxalate** dihydrate.

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References

- 1. Chromium(II) oxalate - Wikipedia [en.wikipedia.org]
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Phone: (601) 213-4426

Email: info@benchchem.com